

Fensulfothion: A Technical Guide to its Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Fensulfothion**

Cat. No.: **B1672535**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Fensulfothion is an organothiophosphate insecticide and nematicide.^{[1][2]} Chemically classified as a thiophosphate, it exerts its biological effects through the inhibition of the enzyme acetylcholinesterase (AChE).^{[2][3]} This document provides a comprehensive overview of the chemical and physical properties of **Fensulfothion**, its molecular structure, and relevant experimental methodologies for its analysis.

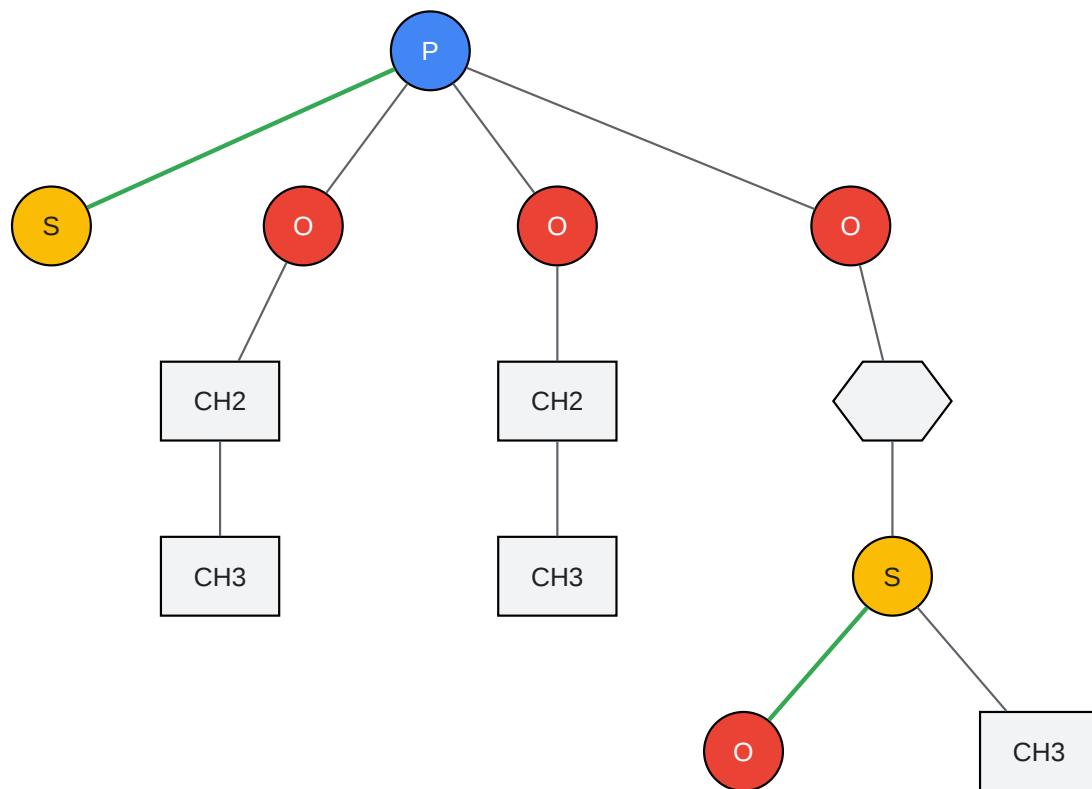
Chemical and Physical Properties

The chemical and physical properties of **Fensulfothion** are summarized in the table below. These properties are crucial for understanding its environmental fate, transport, and toxicological profile.

Property	Value
IUPAC Name	O,O-Diethyl O-[4-(methylsulfinyl)phenyl] phosphorothioate[2][4]
CAS Number	115-90-2[1][2]
Molecular Formula	C ₁₁ H ₁₇ O ₄ PS ₂ [1][2]
Molecular Weight	308.35 g/mol [2][5]
Appearance	Oily yellow or brown liquid[1][2][6]
Boiling Point	138-141 °C at 0.01 mmHg[1][7][8]
Melting Point	< 25 °C[8][9]
Water Solubility	1.54 g/L at 25 °C[1][9]
Specific Gravity	1.202 at 20 °C[5][6][7]
Vapor Pressure	5 x 10 ⁻⁵ mmHg at 25 °C[1]

Chemical Structure

The chemical structure of **Fensulfothion** is characterized by a central phosphorothioate group attached to two ethyl groups, and a 4-(methylsulfinyl)phenyl group.[2] The presence of a chiral sulfur atom in the methylsulfinyl group results in **Fensulfothion** existing as a racemic mixture. [10]



[Click to download full resolution via product page](#)

Figure 1: Chemical structure of **Fensulfothion**.

Experimental Protocols

Determination of Physicochemical Properties

The determination of the physicochemical properties of chemical substances like **Fensulfothion** is guided by internationally accepted standards to ensure consistency and reliability of data. The Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals are a primary reference for these methodologies.[\[1\]](#)[\[9\]](#)[\[11\]](#)

- Boiling Point: Determined according to OECD Guideline 103.
- Melting Point: Determined according to OECD Guideline 102.

- Water Solubility: Determined according to OECD Guideline 105.
- Vapor Pressure: Determined according to OECD Guideline 104.

Analytical Methods for Quantification

The quantification of **Fensulfothion** in various matrices is essential for residue analysis and toxicological studies. High-performance liquid chromatography (HPLC) and gas chromatography (GC) coupled with mass spectrometry (MS) are the most common analytical techniques.

1. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):

This is a preferred method for the simultaneous analysis of **Fensulfothion** and its metabolites. [\[12\]](#)[\[13\]](#)[\[14\]](#)

- Sample Preparation (QuEChERS): The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is widely used for sample preparation from various matrices like fruits, vegetables, and soil.[\[12\]](#)[\[13\]](#) The general steps involve:
 - Homogenization of the sample.
 - Extraction with acetonitrile.
 - Salting out with magnesium sulfate and sodium chloride to induce phase separation.
 - A dispersive solid-phase extraction (d-SPE) cleanup step using primary secondary amine (PSA) to remove interfering matrix components.
- LC-MS/MS Conditions:
 - Column: A reverse-phase column such as a C18 is typically used.[\[14\]](#)
 - Mobile Phase: A gradient of water and methanol or acetonitrile, often with additives like formic acid or ammonium formate to improve ionization.[\[14\]](#)
 - Ionization: Electrospray ionization (ESI) in positive mode is commonly employed.[\[13\]](#)[\[14\]](#)

- Detection: Multiple Reaction Monitoring (MRM) is used for selective and sensitive detection of the parent ion and its fragments.[13]

2. Gas Chromatography-Mass Spectrometry (GC-MS):

GC-MS is also a robust technique for **Fensulfothion** analysis.

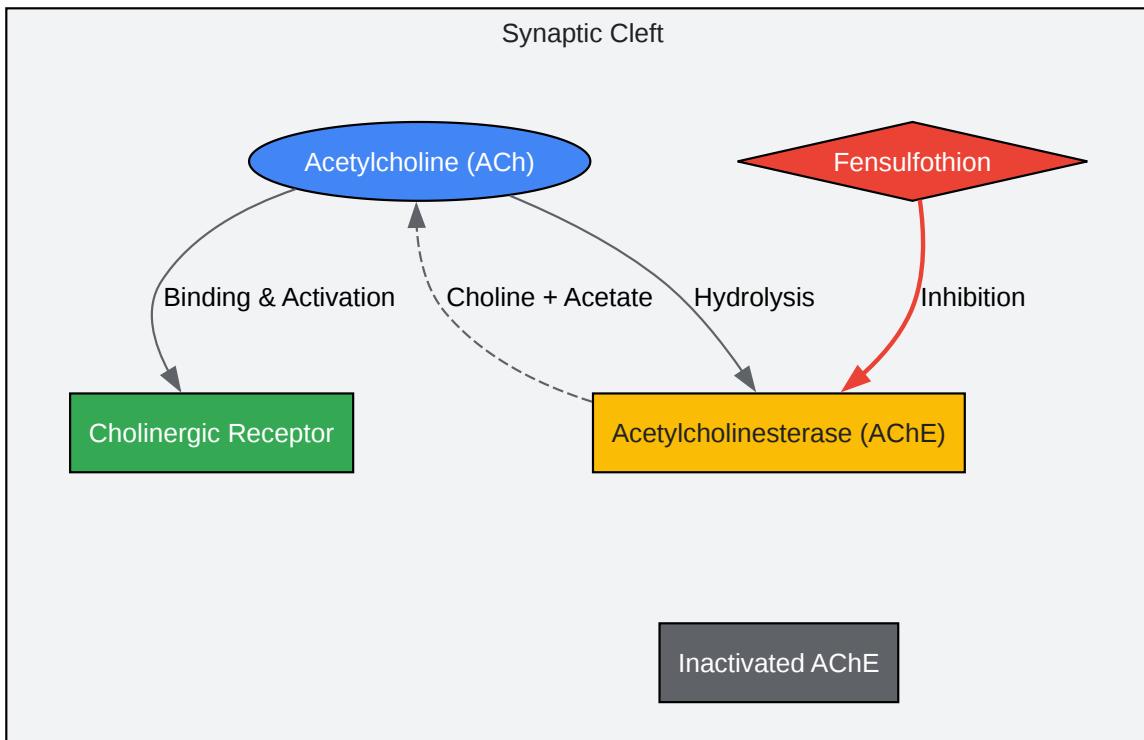
- Sample Preparation: Similar to LC-MS/MS, a QuEChERS-based extraction can be used.
- GC Conditions:
 - Column: A non-polar or semi-polar capillary column, such as one with a 5% phenyl-methylpolysiloxane stationary phase (e.g., HP-5MS), is suitable.
 - Injection: Splitless injection is often used for trace analysis.
 - Carrier Gas: Helium is the most common carrier gas.
 - Temperature Program: A temperature gradient is used to separate the analytes.
- MS Conditions:
 - Ionization: Electron Ionization (EI) is typically used.
 - Detection: Selected Ion Monitoring (SIM) or full scan mode can be used for detection and quantification.

Mechanism of Action: Acetylcholinesterase Inhibition

Fensulfothion is an organophosphate insecticide that functions by inhibiting the enzyme acetylcholinesterase (AChE).[2][3] AChE is critical for the proper functioning of the nervous system, as it is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) in the synaptic cleft.[6]

The inhibition of AChE by **Fensulfothion** leads to an accumulation of acetylcholine at the nerve endings.[6][15] This results in the continuous stimulation of cholinergic receptors, leading to a

state of cholinergic crisis characterized by symptoms such as muscle weakness, paralysis, and in severe cases, respiratory failure.[2][6][7]

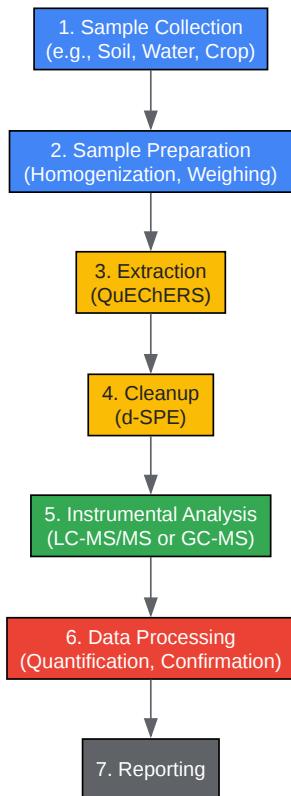


[Click to download full resolution via product page](#)

Figure 2: Mechanism of Acetylcholinesterase Inhibition by **Fensulfothion**.

Experimental Workflow: Pesticide Residue Analysis

A typical workflow for the analysis of **Fensulfothion** residues in an environmental or food sample involves several key stages, from sample collection to data analysis.



[Click to download full resolution via product page](#)

Figure 3: General workflow for **Fensulfothion** residue analysis.

Conclusion

This technical guide has provided a detailed overview of the chemical properties, structure, and analytical methodologies for **Fensulfothion**. The information presented is intended to be a valuable resource for researchers, scientists, and professionals in drug development and environmental science. A thorough understanding of these fundamental aspects is crucial for the safe handling, analysis, and risk assessment of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. oecd.org [oecd.org]
- 2. Organophosphate poisoning - Wikipedia [en.wikipedia.org]
- 3. Fensulfothion | C11H17O4PS2 | CID 8292 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
- 6. emedicine.medscape.com [emedicine.medscape.com]
- 7. Mechanisms of organophosphate neurotoxicity - PMC [pmc.ncbi.nlm.nih.gov]
- 8. OECD Guidelines for the Testing of Chemicals [chemycal.com]
- 9. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- 10. Fensulfothion (Ref: ENT 24945) [sitem.herts.ac.uk]
- 11. oneresearch.neu.edu [oneresearch.neu.edu]
- 12. How to measure and test for Fensulfothion and its Degradation ProductsChemservice News [intranet.chemservice.com]
- 13. Simultaneous Analysis of Fenthion and Its Five Metabolites in Produce Using Ultra-High Performance Liquid Chromatography-Tandem Mass Spectrometry [mdpi.com]
- 14. Simultaneous Analysis of Fenthion and Its Five Metabolites in Produce Using Ultra-High Performance Liquid Chromatography-Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 15. openanesthesia.org [openanesthesia.org]
- To cite this document: BenchChem. [Fensulfothion: A Technical Guide to its Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1672535#chemical-properties-and-structure-of-fensulfothion>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com